

An In-Depth Technical Guide to N-Ethylbenzylamine

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Compound of Interest

Compound Name: *N-Ethylbenzylamine*

Cat. No.: *B194571*

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IUPAC Name: N-benzylethanamine

N-Ethylbenzylamine, systematically known as N-benzylethanamine, is a secondary amine that serves as a versatile intermediate in various chemical syntheses.[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development.

Synonyms

Common synonyms for **N-Ethylbenzylamine** include:

- N-Benzylethylamine
- Benzenemethanamine, N-ethyl-
- Ethylbenzylamine[1][2]

Chemical and Physical Properties

N-Ethylbenzylamine is a colorless to pale yellow liquid with a characteristic amine-like odor at room temperature.[3] It is generally miscible with common organic solvents and exhibits mild basicity due to the amine functional group.[3]

Table 1: Physical and Chemical Properties of **N-Ethylbenzylamine**

Property	Value
Molecular Formula	C ₉ H ₁₃ N
Molecular Weight	135.21 g/mol [1] [4] [5]
Boiling Point	191-194 °C [5] [6]
Density	0.909 g/mL at 25 °C [6]
Refractive Index	n _{20/D} 1.511 [6]
Flash Point	69 °C (156.2 °F) - closed cup
Solubility	Slightly soluble in water. [6]
CAS Number	14321-27-8 [3] [4] [5]

Synthesis of N-Ethylbenzylamine

N-Ethylbenzylamine can be synthesized through various methods, with one common approach being the reductive amination of benzaldehyde with ethylamine. [\[4\]](#)

Experimental Protocol: Reductive Amination

This protocol describes the synthesis of **N-Ethylbenzylamine** from benzaldehyde and ethylamine using sodium borohydride as the reducing agent. [\[4\]](#)

Materials:

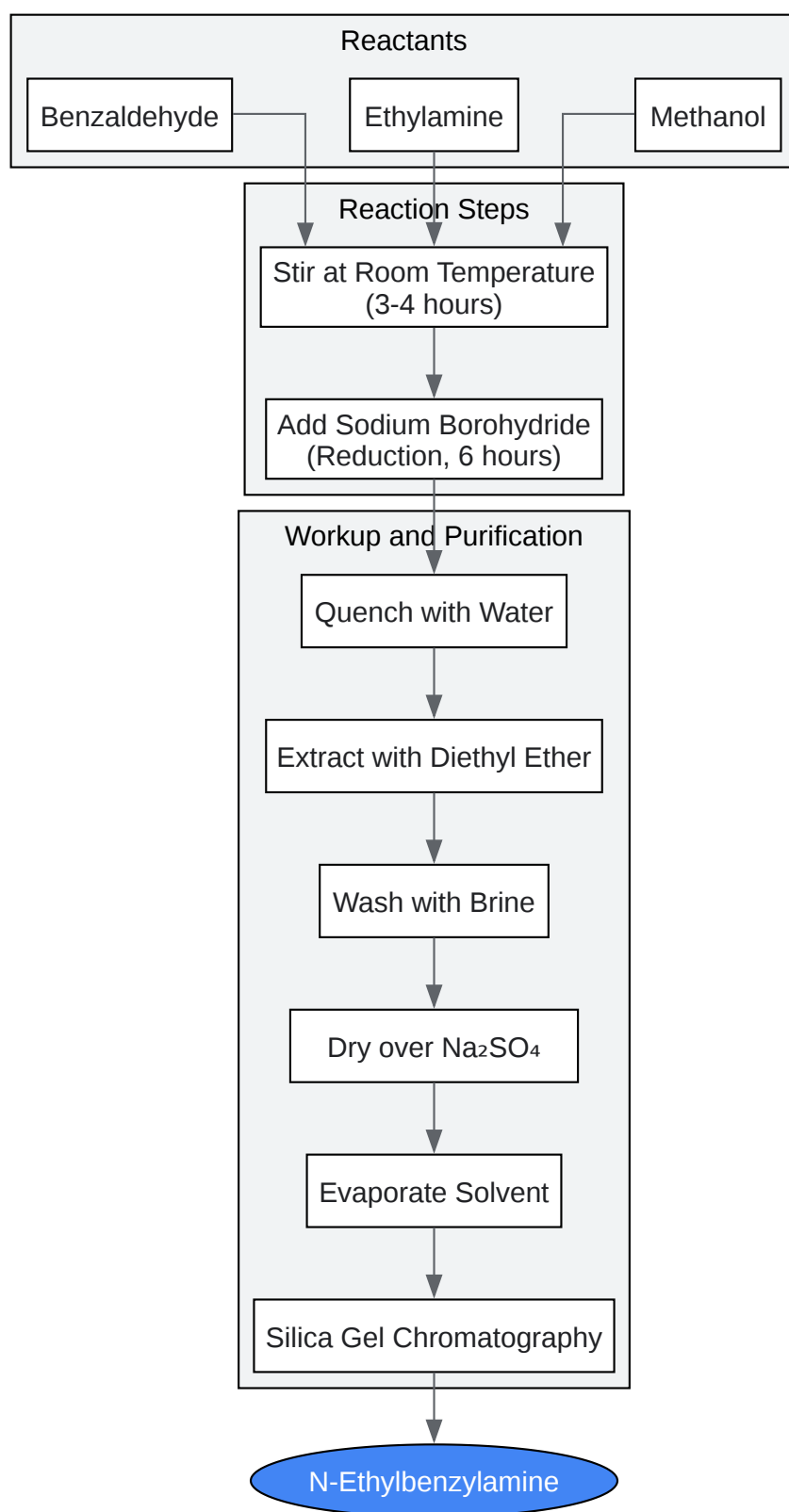
- Benzaldehyde (10 mmol)
- Ethylamine (10 mmol)
- Methanol (20 mL)
- Sodium borohydride (5.0 mmol)
- Water
- Diethyl ether

- Saturated aqueous NaCl
- Anhydrous Na₂SO₄

Procedure:

- To a mixture of benzaldehyde (10 mmol) in methanol (20 mL), add ethylamine (10 mmol).
- Stir the reaction mixture at room temperature for 3-4 hours.
- Add sodium borohydride (5.0 mmol) in batches to the mixture.
- Continue stirring for an additional 6 hours.
- Quench the reaction by adding water (10 mL).
- Wash the aqueous layer with diethyl ether (3 x 20 mL).
- Combine the organic phases and wash with saturated aqueous NaCl (30 mL).
- Dry the organic phase over anhydrous Na₂SO₄ and filter.
- Evaporate the solvent under reduced pressure.
- Purify the resulting residue using silica gel chromatography with a mixture of CH₂Cl₂/CH₃OH as the eluent to obtain **N-Ethylbenzylamine** as a light yellow oil.^[4]

Synthesis Workflow



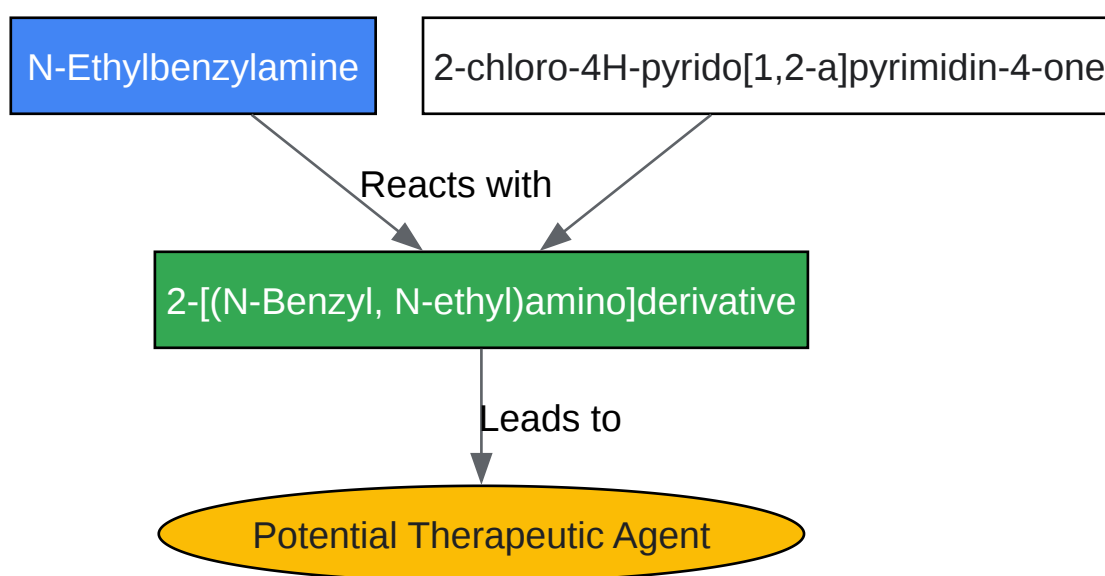
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A flowchart illustrating the synthesis of **N-Ethylbenzylamine**.

Applications in Research and Development

N-Ethylbenzylamine is a key building block in the synthesis of more complex organic molecules.[3] It is frequently used as an intermediate in the pharmaceutical and agrochemical industries.[3][7] For instance, it has been utilized in the preparation of 2-[(N-Benzyl, N-ethyl)amino] derivatives from 2-chloro-4H-pyrido[1,2-a]pyrimidin-4-one, highlighting its role in creating novel therapeutic agents.[8]

Logical Relationship in a Synthetic Pathway



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Use of **N-Ethylbenzylamine** in pharmaceutical synthesis.

Safety and Handling

N-Ethylbenzylamine is considered a moderately toxic compound and can cause irritation to the eyes, skin, and respiratory system upon prolonged or repeated exposure.[3]

Table 2: Safety Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation, Category 1B	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage.
Eye Damage/Irritation, Category 1			

Handling Precautions:

- Wear suitable protective clothing, gloves, and eye/face protection.[6]
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. [6]
- Store in a tightly sealed container in a cool, well-ventilated area, away from strong acids, oxidizing agents, and sources of ignition.[3]

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